

Personal protective equipment for handling Ethyl 6-chloro-2-oxohexanoate

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Compound of Interest

Compound Name: Ethyl 6-chloro-2-oxohexanoate

Cat. No.: B1313839

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Essential Safety and Handling Guide for Ethyl 6-chloro-2-oxohexanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 6-chloro-2-oxohexanoate** (CAS No. 62123-62-0) in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 6-chloro-2-oxohexanoate is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Globally Harmonized System (GHS) Classification:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

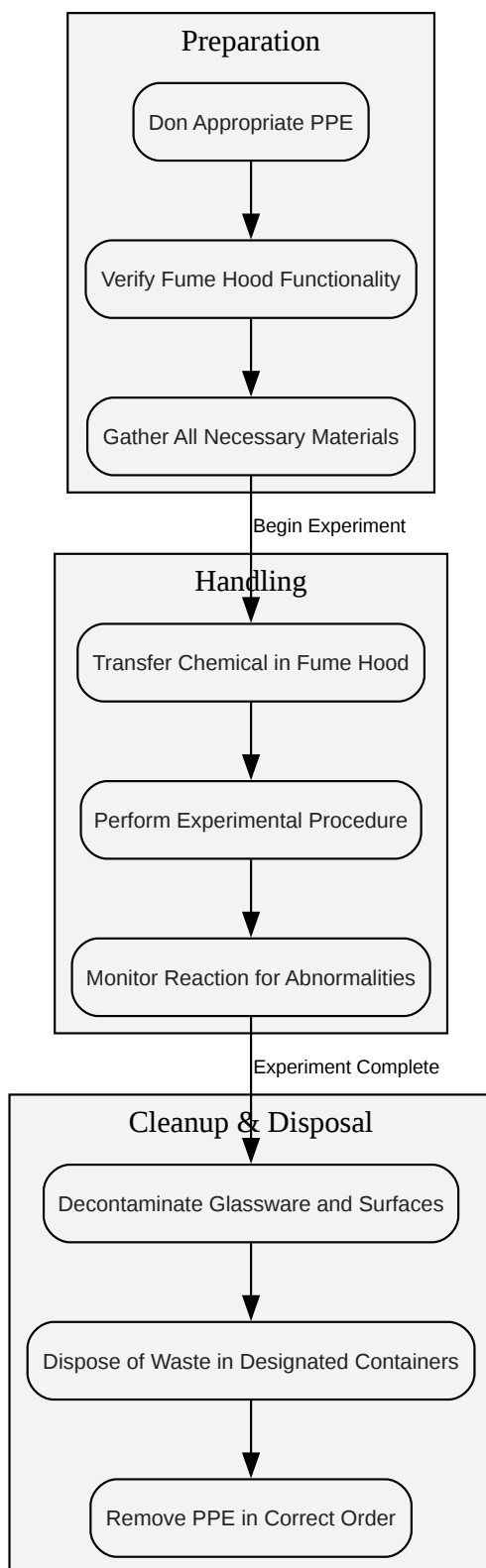
The following table summarizes the required PPE for handling this compound.

Protection Type	Required PPE	Specifications and Guidelines
Eye and Face Protection	Safety Goggles and Face Shield	Use chemical splash goggles that meet ANSI Z87.1 standards. A full-face shield should be worn over goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use. Change gloves frequently, especially after direct contact with the chemical.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn at all times and kept fully buttoned.
Respiratory Protection	Fume Hood or Respirator	All handling of Ethyl 6-chloro-2-oxohexanoate should be conducted in a properly functioning chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.

Safe Handling and Operational Protocol

Adherence to a strict operational protocol is vital to minimize exposure and prevent accidents.

Experimental Workflow:



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Safe handling workflow for **Ethyl 6-chloro-2-oxohexanoate**.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible.
 - Don all required personal protective equipment as outlined in the table above.
 - Verify that the chemical fume hood is operational and has adequate airflow.
 - Assemble all necessary glassware and equipment within the fume hood.
- Handling:
 - Conduct all transfers and manipulations of **Ethyl 6-chloro-2-oxohexanoate** within the chemical fume hood to minimize inhalation exposure.
 - Use caution when handling to avoid skin and eye contact.
 - Keep containers tightly closed when not in use.
 - Avoid the generation of aerosols or mists.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
 - The container should be clearly labeled with the chemical name and associated hazards.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Spill Management:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, if it can be done safely.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.
- Collect: Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.

Disposal Plan

Proper disposal of **Ethyl 6-chloro-2-oxohexanoate** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- All waste materials, including unused chemical, contaminated absorbent materials, and disposable PPE (gloves, etc.), must be collected in a designated and clearly labeled hazardous waste container.
- The waste container should be kept closed and stored in a designated hazardous waste accumulation area.

Disposal Procedure:

- Dispose of all chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of **Ethyl 6-chloro-2-oxohexanoate** down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of this chemical waste. They will arrange for collection and proper disposal by a licensed hazardous waste management company.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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